

Application Note: Mass Spectrometry of 4-Hydroxy-3-methoxy-2-nitrobenzaldehyde Derivatives

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Compound of Interest

Compound Name: 4-Hydroxy-3-methoxy-2-nitrobenzaldehyde

Cat. No.: B1582344

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Hydroxy-3-methoxy-2-nitrobenzaldehyde, also known as 2-nitrovanillin, and its derivatives are a class of organic compounds with significant interest in medicinal chemistry and materials science.[1][2] As an isomer of the widely recognized vanillin, 2-nitrovanillin serves as a versatile starting material for the synthesis of various heterocyclic compounds and Schiff bases, many of which exhibit promising biological activities.[3] The introduction of the nitro group and the potential for further derivatization at the hydroxyl and aldehyde functionalities create a diverse chemical space for drug discovery and the development of novel materials.

Mass spectrometry is an indispensable analytical technique for the structural elucidation and quantification of these derivatives. Understanding their ionization and fragmentation behavior is critical for confirming molecular structures, identifying metabolites, and characterizing reaction products. This application note provides a comprehensive guide to the mass spectrometric analysis of **4-hydroxy-3-methoxy-2-nitrobenzaldehyde** derivatives, offering detailed protocols and insights into their fragmentation patterns.

Principles of Mass Spectrometry for Nitroaromatic Compounds

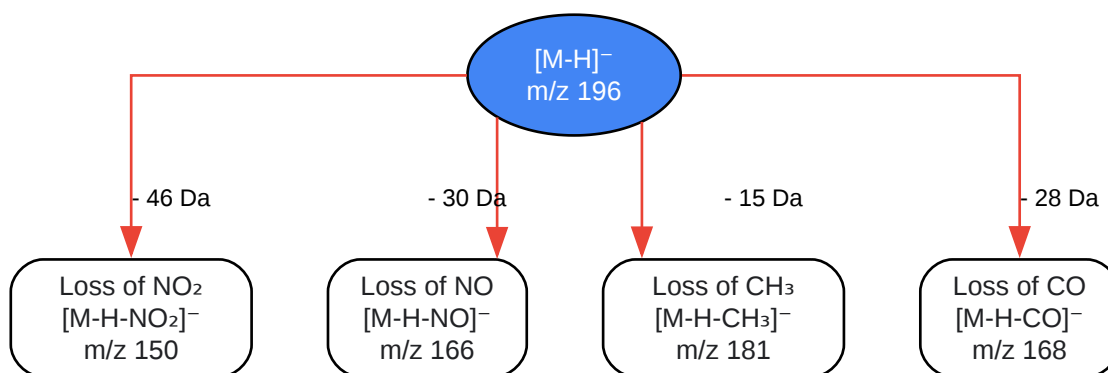
The analysis of nitroaromatic compounds like 2-nitrovanillin derivatives by mass spectrometry, particularly with electrospray ionization (ESI), presents unique considerations. The high electron affinity of the nitro group significantly influences the ionization process and the subsequent fragmentation pathways.

Ionization: ESI is a soft ionization technique well-suited for polar and thermally labile molecules. For 2-nitrovanillin derivatives, negative ion mode ESI is often preferred. The acidic phenolic hydroxyl group can be readily deprotonated to form the $[M-H]^-$ ion, providing a strong signal for the molecular ion.^{[4][5]} In positive ion mode, protonation can occur, but the electron-withdrawing nature of the nitro group can sometimes suppress ionization efficiency.

Fragmentation: Collision-induced dissociation (CID) of the molecular ion in tandem mass spectrometry (MS/MS) experiments provides valuable structural information. Common fragmentation pathways for nitroaromatic compounds include the loss of the nitro group (NO_2) or nitric oxide (NO).^[5] The presence of other functional groups on the benzaldehyde core will dictate the specific fragmentation patterns observed, allowing for detailed structural characterization.

Experimental Workflow

A typical workflow for the analysis of **4-hydroxy-3-methoxy-2-nitrobenzaldehyde** derivatives involves sample preparation, chromatographic separation (optional but recommended for complex mixtures), and mass spectrometric detection and fragmentation analysis.



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References

- 1. 4-Hydroxy-3-methoxy-2-nitrobenzaldehyde [myskinrecipes.com]
- 2. Benzaldehyde, 4-hydroxy-3-methoxy-2-nitro- | C₈H₇NO₅ | CID 96959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Investigation of the ionisation and fragmentation behaviour of different nitroaromatic compounds occurring as polar metabolites of explosives using electrospray ionisation tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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